

Ganodermanondiol: A Technical Guide to its Spectroscopic Data for Researchers

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Compound of Interest

Compound Name: *Ganodermanondiol*

Cat. No.: *B15568491*

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This technical guide provides a comprehensive overview of the spectroscopic data for **Ganodermanondiol**, a lanostane triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*. This document is intended for researchers, scientists, and drug development professionals interested in the chemical properties and biological activities of this compound.

Core Spectroscopic Data

The structural elucidation of **Ganodermanondiol** has been achieved through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The following tables summarize the key quantitative data obtained from these analyses.

Table 1: ^1H NMR Spectroscopic Data for Ganodermanondiol (500 MHz, CDCl_3)

Position	δ H (ppm)	Multiplicity	J (Hz)
3	3.24	dd	11.5, 4.5
7	4.68	br s	
15	4.93	dd	9.5, 6.5
24	3.67	m	
18-CH ₃	0.94	s	
19-CH ₃	0.89	s	
21-CH ₃	0.92	d	6.5
26-CH ₃	1.15	s	
27-CH ₃	1.18	s	
28-CH ₃	0.77	s	
29-CH ₃	0.87	s	
30-CH ₃	1.25	s	

Table 2: ¹³C NMR Spectroscopic Data for Ganodermanondiol (125 MHz, CDCl₃)

Position	δC (ppm)	Position	δC (ppm)
1	35.8	16	30.9
2	28.2	17	50.6
3	79.0	18	16.5
4	38.9	19	16.2
5	50.4	20	36.5
6	23.4	21	18.7
7	118.9	22	34.0
8	145.8	23	28.0
9	140.9	24	75.2
10	37.1	25	70.3
11	21.6	26	26.4
12	37.9	27	26.6
13	44.5	28	28.0
14	50.8	29	15.6
15	78.4	30	25.9

Table 3: Mass Spectrometry Data for Ganodermanondiol

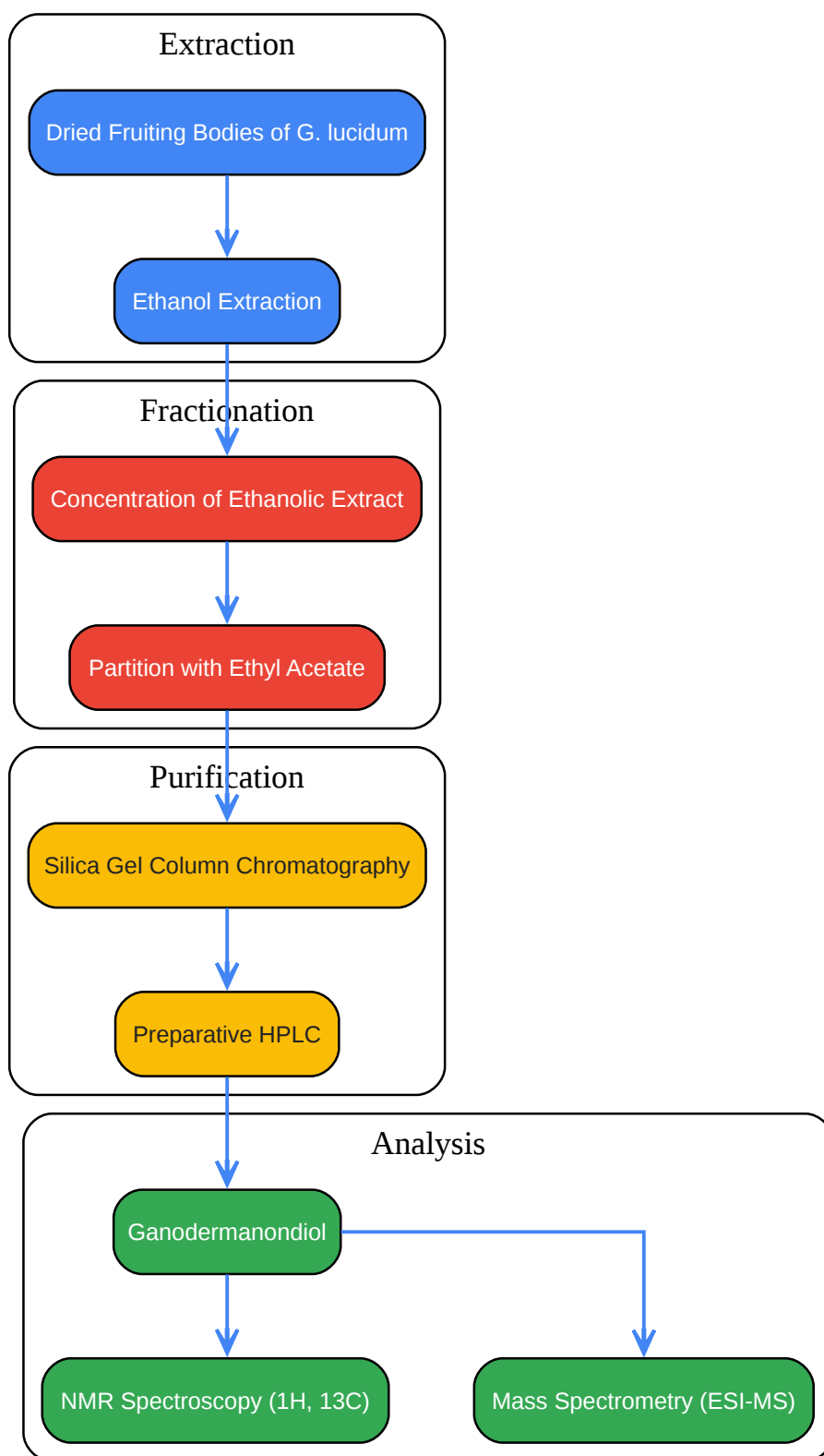
Technique	Ionization Mode	Observed m/z	Formula
ESI-MS	Positive	473.3884 [M+H] ⁺	C ₃₀ H ₅₀ O ₄

Experimental Protocols

The following sections detail the methodologies for the isolation and spectroscopic analysis of **Ganodermanondiol** from *Ganoderma lucidum*.

Isolation of Ganodermanondiol

A general workflow for the isolation of **Ganodermanondiol** and other triterpenoids from *Ganoderma lucidum* is outlined below. This process typically involves extraction, fractionation, and purification steps.



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Figure 1. General workflow for the isolation and analysis of **Ganodermanondiol**.

NMR Spectroscopy

NMR spectra were recorded on a Bruker AVANCE 500 spectrometer. The samples were dissolved in deuterated chloroform (CDCl_3). Chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as the internal standard. Coupling constants (J) are reported in Hertz (Hz). 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments were performed to establish the complete structure and assign all proton and carbon signals.

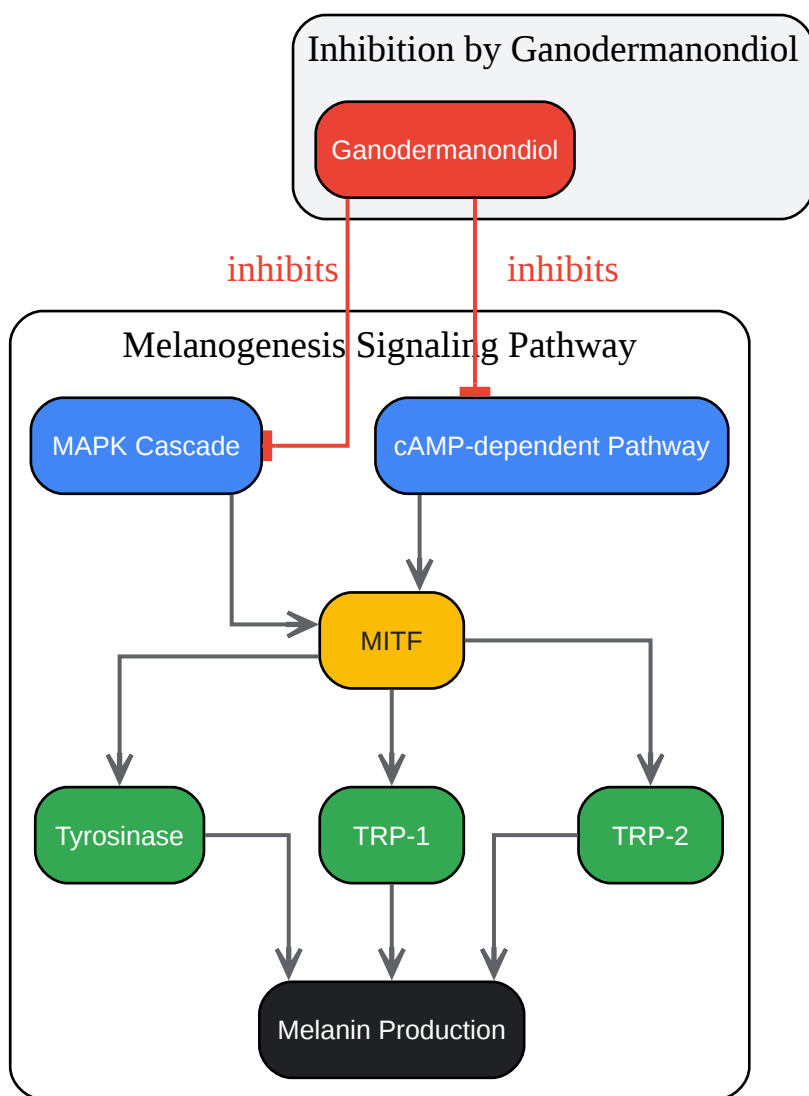
Mass Spectrometry

High-resolution electrospray ionization mass spectrometry (HRESIMS) was performed on a triple quadrupole ion-trap mass spectrometer. Samples were introduced into the ESI source via direct infusion. Full scan spectra were obtained in the positive ion mode to determine the accurate mass and molecular formula of the compound.[1]

Biological Activity and Signaling Pathways

Ganodermanondiol has been identified as a novel inhibitor of melanogenesis.[2] Its mechanism of action involves the modulation of key signaling pathways within melanoma cells. Specifically, **Ganodermanondiol** has been shown to affect the mitogen-activated protein kinase (MAPK) cascade and the cyclic adenosine monophosphate (cAMP)-dependent signaling pathway.[2]

The diagram below illustrates the inhibitory effect of **Ganodermanondiol** on the melanogenesis signaling pathway.



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Figure 2. Inhibition of Melanogenesis Signaling by **Ganodermanondiol**.

This technical guide provides a foundational resource for researchers working with **Ganodermanondiol**. The detailed spectroscopic data and experimental protocols will aid in the identification and further investigation of this promising natural product. The elucidation of its role in key signaling pathways opens avenues for its potential application in drug discovery and development.

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